

Technical Guide: Dimethyl Isophthalate-d4 Solubility

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Compound of Interest

Compound Name: Dimethyl Isophthalate-2,4,5,6-d4

Cat. No.: B12389104

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Executive Summary

This technical guide addresses the solubility of Dimethyl Isophthalate-d4. A comprehensive search for quantitative solubility data and specific experimental protocols for this deuterated compound did not yield specific results. The isotopic substitution of hydrogen with deuterium is generally considered to have a minor effect on the solubility of a compound, though this can vary depending on the solvent and the specific molecular interactions.^{[1][2]}

In the absence of direct data for Dimethyl Isophthalate-d4, this guide provides the available solubility information for its non-deuterated analog, Dimethyl Isophthalate, as the best available approximation. It is crucial to recognize that these values are estimations and may not precisely reflect the solubility of the deuterated form. This document also outlines a general experimental protocol for determining the solubility of chemical compounds, based on established international guidelines, which can be adapted for Dimethyl Isophthalate-d4.

Solubility Data (for non-deuterated Dimethyl Isophthalate)

The following table summarizes the available quantitative and qualitative solubility data for the non-deuterated form of Dimethyl Isophthalate.

Solvent	Solubility	Data Type	Temperature
Water	290 mg/L	Quantitative	Not Specified
Methanol	Soluble	Qualitative	Not Specified
Ethanol	Soluble, Slightly Soluble	Qualitative	Not Specified

Disclaimer: This data is for the non-deuterated analog and should be used as an estimate for Dimethyl Isophthalate-d4 with caution. The actual solubility of the deuterated compound may vary.

Impact of Deuteration on Solubility

The substitution of hydrogen with deuterium can influence intermolecular forces, such as hydrogen bonding and van der Waals interactions, which in turn can affect solubility. Deuterium is more electronegative and has a larger covalent radius than protium (^1H). This can lead to subtle changes in the polarity and polarizability of the molecule.

In many cases, the difference in solubility between a deuterated and non-deuterated compound is minimal.^[1] However, in systems where hydrogen bonding is a dominant factor in solvation, the effect of deuteration may be more pronounced. For instance, D_2O is slightly more structured and has stronger hydrogen bonds than H_2O .

Experimental Protocol for Solubility Determination

Since no specific experimental protocol for Dimethyl Isophthalate-d4 was found, a general method based on the OECD Guideline for the Testing of Chemicals, Test No. 105 ("Water Solubility"), is provided below.^{[3][4][5][6][7]} This protocol can be adapted for other solvents as well.

Principle: Flask Method

The flask method is suitable for substances with a solubility of 10^{-2} g/L or higher and involves saturating a solvent with the test substance at a constant temperature and then determining the concentration of the substance in the saturated solution.

Apparatus and Reagents

- Constant temperature bath
- Volumetric flasks
- Analytical balance
- Centrifuge or filtration apparatus
- Appropriate analytical instrumentation for concentration measurement (e.g., HPLC, GC, UV-Vis spectrophotometer)
- Dimethyl Isophthalate-d4
- Solvent of interest (e.g., water, methanol, ethanol)

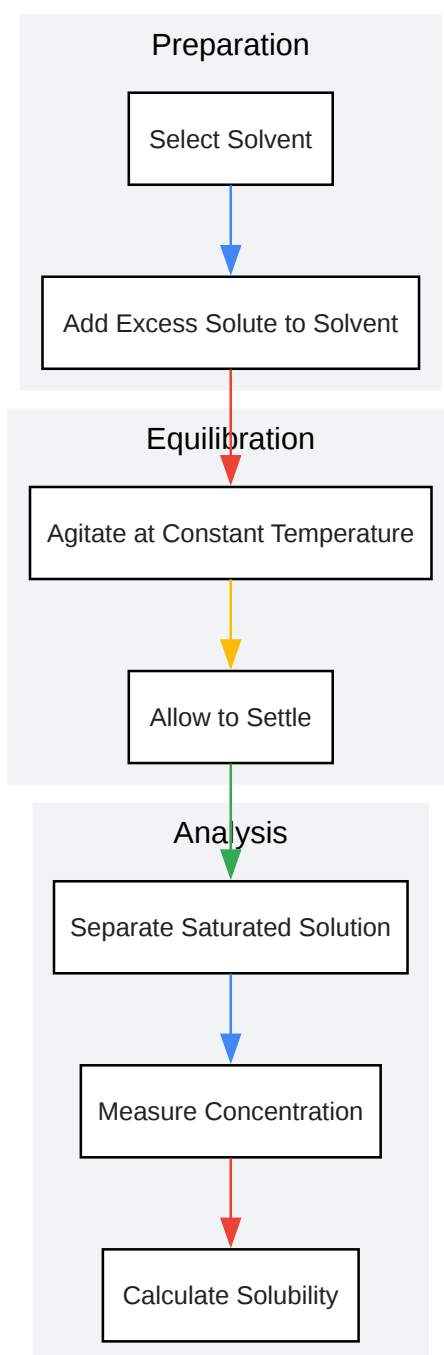
Procedure

- Preparation: Add an excess amount of Dimethyl Isophthalate-d4 to a volumetric flask containing the chosen solvent. The excess solid should be clearly visible.
- Equilibration: Seal the flask and place it in a constant temperature bath. Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the excess solid by centrifugation or filtration. Ensure the temperature is maintained during this step to prevent precipitation or further dissolution.
- Analysis: Determine the concentration of Dimethyl Isophthalate-d4 in the clear, saturated solution using a validated analytical method.
- Replicates: Perform the determination in triplicate to ensure the reliability of the results.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a chemical compound.

General Workflow for Solubility Determination



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Caption: General Workflow for Solubility Determination.

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